

Diethylaminosulfur Trifluoride (DAST) Technical Support Center

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Compound of Interest

Compound Name: Diethylaminosulfur trifluoride

Cat. No.: B140258

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For Researchers, Scientists, and Drug Development Professionals

This technical support center provides essential information for the safe handling, storage, and use of **Diethylaminosulfur trifluoride** (DAST). Please familiarize yourself with the following troubleshooting guides and frequently asked questions before conducting experiments with this reagent.

Frequently Asked Questions (FAQs)

Q1: What is **Diethylaminosulfur trifluoride** (DAST) and what are its primary applications?

A1: **Diethylaminosulfur trifluoride** (DAST) is a nucleophilic fluorinating agent widely used in organic synthesis.^{[1][2]} Its primary applications include the conversion of alcohols to alkyl fluorides, aldehydes and ketones to geminal difluorides, and carboxylic acids to acyl fluorides.^[2]

Q2: What are the major hazards associated with DAST?

A2: DAST is a corrosive and toxic substance that can cause severe skin burns and eye damage.^[3] It is also moisture-sensitive and reacts violently with water, releasing toxic and corrosive hydrogen fluoride (HF) gas.^[4] A significant hazard is its potential for explosive decomposition when heated, particularly above 50°C.^[4]

Q3: What are the proper storage conditions for DAST?

A3: DAST should be stored in a cool, dry, and well-ventilated area, away from sources of ignition. The recommended storage temperature is between 2-8°C in an explosion-proof refrigerator.[3][5] It is crucial to store DAST under an inert atmosphere and in containers made of materials other than glass, as it can etch glass.[3]

Q4: What personal protective equipment (PPE) is required when handling DAST?

A4: When handling DAST, a comprehensive set of PPE is mandatory. This includes chemical-resistant gloves, chemical safety goggles and a face shield, a flame-retardant lab coat, and respiratory protection. All manipulations should be performed in a certified chemical fume hood.

Q5: What materials are incompatible with DAST?

A5: DAST is incompatible with water, acids, strong bases, strong oxidizing agents, and alcohols. Contact with these substances can lead to violent reactions, decomposition, and the release of toxic gases.[3]

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Low or no product yield	Inactive reagent (degraded DAST).	Use a fresh bottle of DAST. Ensure it has been stored under proper anhydrous conditions.
Insufficient reagent.	Increase the molar equivalents of DAST, especially for sterically hindered substrates.	
Low reaction temperature.	Gradually and carefully increase the reaction temperature. Be aware that higher temperatures can promote side reactions.	
Formation of elimination byproducts (olefins)	High reaction temperature.	Lower the reaction temperature, as elimination reactions are often favored at higher temperatures.
Presence of a strong base.	If possible, use neutral or slightly acidic reaction conditions to minimize E2 elimination.	
Reaction mixture turns dark or shows signs of decomposition	Reaction temperature is too high.	Immediately cool the reaction mixture. Re-evaluate the optimal reaction temperature for your specific substrate.
Presence of impurities in the starting material or solvent.	Ensure all starting materials and solvents are pure and anhydrous.	
Difficulty in achieving stereocontrol (for chiral substrates)	Conformational flexibility of the substrate.	This can be a challenge with conformationally flexible rings like cycloheptanes. Consider derivatization to a more rigid

structure before fluorination if possible.

Quantitative Data Summary

The following table summarizes key quantitative data regarding the thermal stability of DAST and a common, more stable alternative, Deoxo-Fluor.

Parameter	Diethylaminosulfur Trifluoride (DAST)	Deoxo-Fluor
Decomposition Temperature	140°C	140°C
Exothermic Heat of Decomposition	1700 J/g	1100 J/g
Onset of Decomposition (Calvet calorimeter)	50-60°C	~70°C
Maximum Pressure Generation Rate (ARC)	855 psi/min at 149°C	788 psi/min at 170°C
Maximum Rate of Temperature Rise (ARC)	711 °C/min	505 °C/min

Data compiled from multiple sources.[\[4\]](#)[\[6\]](#)

Experimental Protocols

Detailed Methodology for Quenching and Disposal of DAST

Objective: To safely quench unreacted DAST in a reaction mixture and dispose of the resulting waste in accordance with safety regulations.

Materials:

- Reaction mixture containing DAST
- Anhydrous isopropanol or ethanol

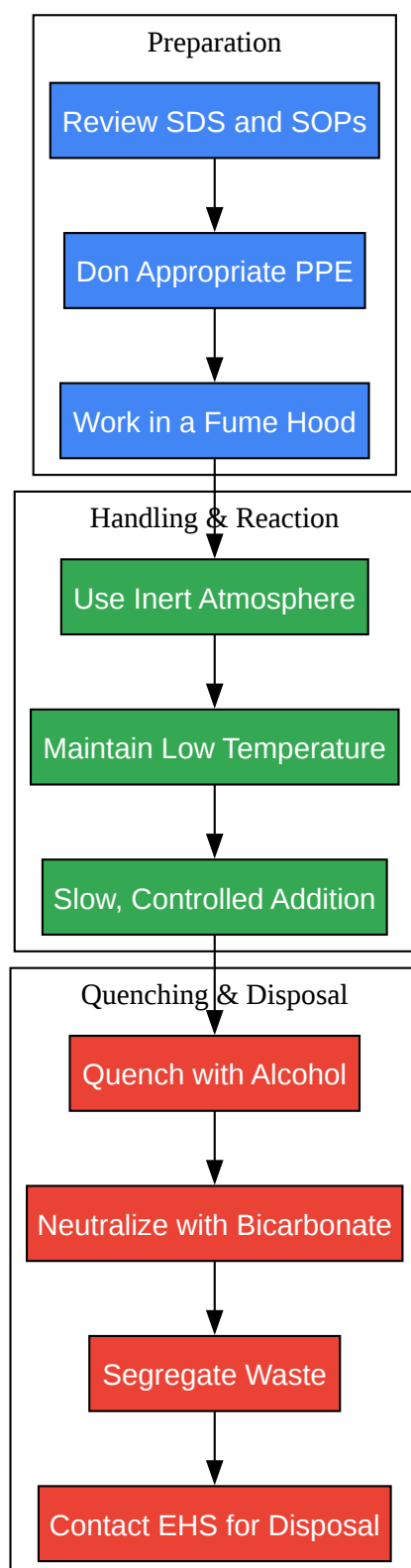
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Ice bath
- Appropriate personal protective equipment (PPE)
- Chemically resistant secondary containment

Procedure:

- Preparation:
 - Ensure the fume hood is clean and free of flammable materials.
 - Prepare an ice bath large enough to accommodate the reaction flask.
 - Have all necessary quenching reagents and PPE readily available.
- Initial Quenching (Alcohol):
 - Cool the reaction flask in the ice bath to 0°C or below.
 - Under an inert atmosphere (e.g., nitrogen or argon), slowly and dropwise add anhydrous isopropanol or ethanol to the cooled, stirring reaction mixture. This is to quench the bulk of the reactive DAST.
 - Caution: The initial addition may cause gas evolution and a slight exotherm. Control the addition rate to maintain the temperature below 20°C .
- Aqueous Quench:
 - Once the initial vigorous reaction with alcohol has subsided, slowly and carefully add the reaction mixture to a separate flask containing a stirred, ice-cold saturated aqueous solution of sodium bicarbonate (NaHCO_3).
 - Caution: This step will neutralize the acidic byproducts and any remaining DAST, leading to vigorous gas (CO_2) evolution. Ensure the receiving flask is large enough to accommodate potential foaming.

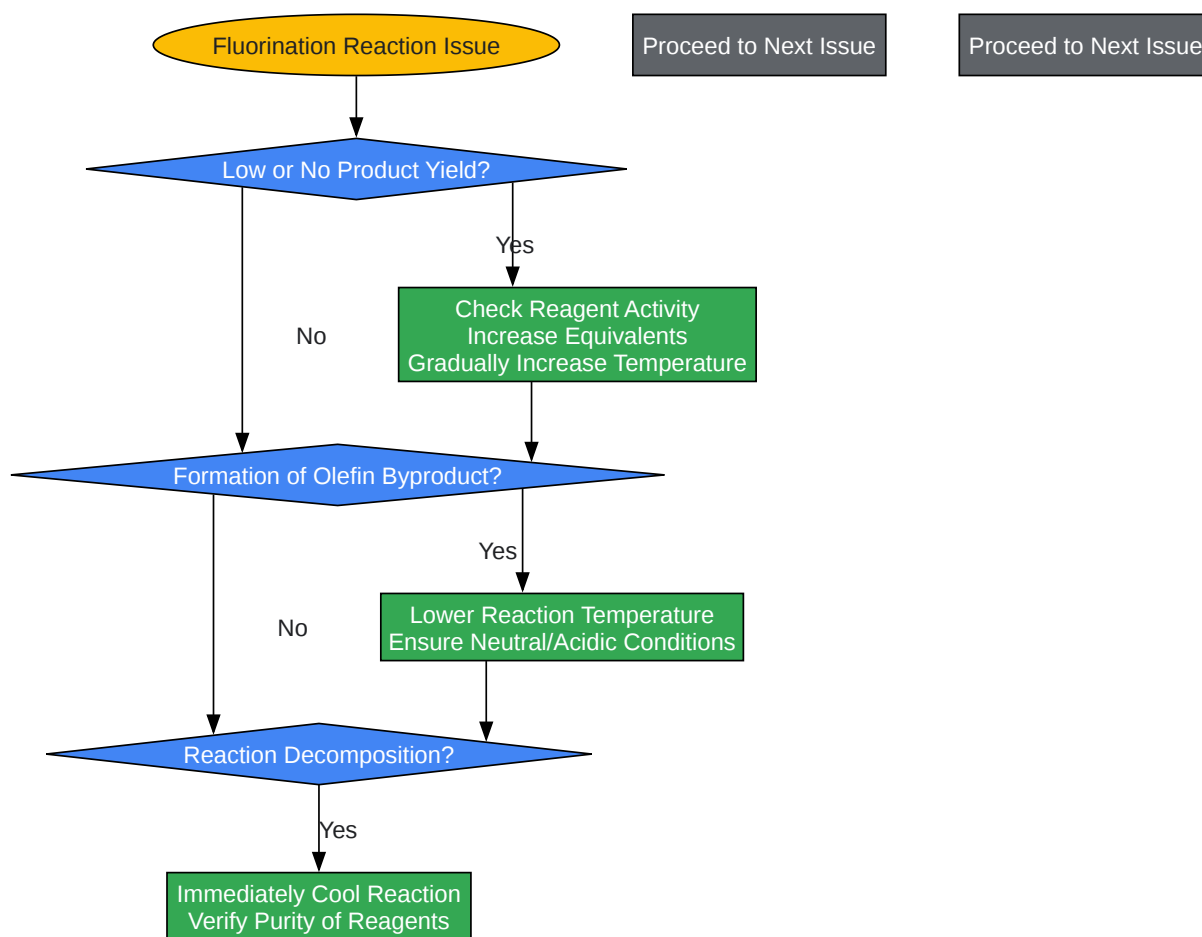
- Workup:
 - Allow the quenched mixture to warm to room temperature while stirring.
 - Separate the organic and aqueous layers.
 - Extract the aqueous layer with a suitable organic solvent (e.g., dichloromethane) to recover any product.
 - Combine the organic layers, wash with brine, dry over an anhydrous drying agent (e.g., Na_2SO_4 or MgSO_4), filter, and concentrate under reduced pressure.
- Waste Disposal:
 - The neutralized aqueous waste should be collected in a properly labeled hazardous waste container.
 - Contaminated materials such as gloves, pipette tips, and absorbent paper should be collected in a separate, labeled solid hazardous waste container.
 - Contact your institution's Environmental Health & Safety (EHS) department to schedule a pickup for the hazardous waste.^[7]

Visualizations



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Caption: Workflow for the safe handling and storage of DAST.



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Caption: Troubleshooting decision tree for common DAST reaction issues.

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